

Mercuric Cyanide (CAS No. 592-04-1): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Mercuric cyanide*

Cat. No.: *B151634*

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: **Mercuric cyanide** is a highly toxic and hazardous substance. All handling and experimental procedures should be conducted by trained professionals in a controlled laboratory setting with appropriate personal protective equipment and engineering controls. This document is intended for informational purposes only and does not constitute a license to operate.

Introduction

Mercuric cyanide, $\text{Hg}(\text{CN})_2$, is a highly toxic inorganic compound that presents a dual threat due to the combined toxicities of the mercuric ion (Hg^{2+}) and the cyanide anion (CN^-).^[1] It is an odorless, white crystalline solid that is soluble in polar solvents like water and alcohol.^[2] Historically, it has seen limited use in applications such as germicidal soaps, photography, and as a catalyst in certain organic reactions, including the Koenigs-Knorr reaction for glycoside synthesis.^[2] Due to its extreme toxicity, its use is now highly restricted. This guide provides a comprehensive overview of the technical data and safety information for **mercuric cyanide**, with a focus on its chemical properties, toxicological profile, and relevant experimental considerations.

Chemical and Physical Properties

Mercuric cyanide is a white, crystalline powder with a tetragonal crystal structure.^{[2][3]} It is sensitive to light and will darken over time.^{[2][3]}

Property	Value	Source
CAS Number	592-04-1	[2]
Molecular Formula	C ₂ HgN ₂	[2]
Molar Mass	252.63 g/mol	[2] [4]
Appearance	Colorless crystals or white powder	[2] [4]
Odor	Odorless	[2] [4]
Density	3.996 g/cm ³	[2]
Melting Point	320 °C (decomposes)	[2] [4]
Solubility in Water	9.3 g/100 mL at 14 °C; 53.9 g/100 mL at 100 °C	[2]
Solubility in Other Solvents	Soluble in ethanol, methanol, ammonia, and glycerin; slightly soluble in ether; insoluble in benzene. [2]	[2]

Synthesis and Reactions

Synthesis

Several methods for the synthesis of **mercuric cyanide** have been reported. These reactions should only be attempted by qualified professionals with appropriate safety measures in place.

Experimental Protocol: Synthesis from Mercuric Oxide and Hydrogen Cyanide

This is one of the primary methods for producing **mercuric cyanide**.

Reaction: $\text{HgO} + 2 \text{ HCN} \rightarrow \text{Hg}(\text{CN})_2 + \text{H}_2\text{O}$ [\[2\]](#)

Methodology:

- In a well-ventilated fume hood, a carefully weighed amount of mercuric oxide (HgO) is suspended in water.

- A stoichiometric amount of aqueous hydrogen cyanide (HCN) is slowly added to the suspension with constant stirring.
- The reaction mixture is stirred until the mercuric oxide has completely reacted, resulting in a clear solution of **mercuric cyanide**.
- The water is then carefully evaporated under reduced pressure to crystallize the **mercuric cyanide**.
- The resulting crystals are collected by filtration, washed with a small amount of cold water, and dried in a desiccator protected from light.

Alternative Synthesis Methods:

- From Mercuric Sulfate and Potassium Ferrocyanide: $K_4[Fe(CN)_6] + 3 HgSO_4 \rightarrow 3 Hg(CN)_2 + 2 K_2SO_4 + FeSO_4$ [2]
- Disproportionation of Mercurous Nitrate: $Hg_2(NO_3)_2 + 2 KCN \rightarrow Hg + Hg(CN)_2 + 2 KNO_3$ [2]

Chemical Reactivity

- Decomposition: When heated to its decomposition temperature of 320 °C, **mercuric cyanide** breaks down to form cyanogen gas ((CN)₂) and mercury.[2][4] It is also sensitive to light and will gradually decompose upon exposure.[1][2]
- Reaction with Acids: **Mercuric cyanide** reacts rapidly with acids to release highly toxic and flammable hydrogen cyanide gas.[1][2]
- Incompatibilities: It is incompatible with strong oxidizing agents, fluorine, magnesium, and sodium nitrite.[5] Fusion with metal chlorates, perchlorates, nitrates, or nitrites can lead to a violent explosion.[1]

Toxicological Profile

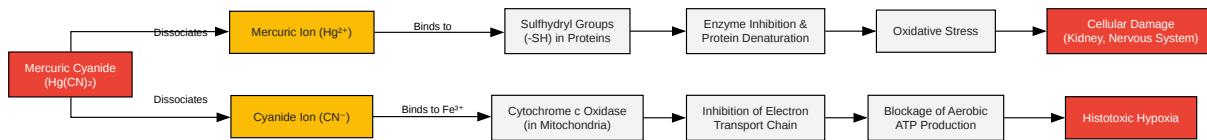
The toxicity of **mercuric cyanide** is a result of the combined actions of the mercuric ion and the cyanide anion.[1]

Parameter	Value	Species	Route	Source
LD ₅₀	33 mg/kg	Mouse	Oral	[2]
LD ₅₀	2.7 mg/kg	Dog	Subcutaneous	[2]
LD ₅₀	26 mg/kg	Rat	Oral	[6]
Lethal Dose (Human)	200-300 mg (for cyanide salts)	Human	Oral	

Mechanism of Toxicity

The toxic effects of **mercuric cyanide** are twofold:

- Mercury Toxicity: The mercuric ion (Hg^{2+}) has a high affinity for sulphhydryl (-SH) groups in proteins and enzymes. This binding can disrupt numerous cellular processes, leading to enzyme inhibition, oxidative stress, and mitochondrial dysfunction. The primary targets of mercury toxicity are the nervous system and the kidneys.
- Cyanide Toxicity: The cyanide ion (CN^-) is a potent inhibitor of cellular respiration. It binds to the ferric (Fe^{3+}) ion in cytochrome c oxidase, an essential enzyme in the mitochondrial electron transport chain.[7][8] This inhibition blocks the utilization of oxygen by cells, leading to "histotoxic hypoxia," a condition where cells are unable to use oxygen even when it is present in the blood.[7] This results in a rapid shift to anaerobic metabolism and the production of lactic acid, leading to metabolic acidosis.[7] Tissues with high oxygen demand, such as the brain and heart, are particularly vulnerable.



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Dual toxicity mechanism of **mercuric cyanide**.

Toxicokinetics

Mercuric cyanide can be absorbed through inhalation of dust, ingestion, and dermal contact. [1][9] Once absorbed, it is rapidly distributed throughout the body. The mercuric ion can be oxidized in tissues and tends to accumulate in the kidneys. Cyanide is primarily metabolized in the liver by the enzyme rhodanese, which converts it to the less toxic thiocyanate, which is then excreted in the urine.[7]

Analytical Methods

The analysis of **mercuric cyanide** in environmental and biological samples is challenging due to the presence of both mercury and cyanide. Various methods are employed for their detection.

Experimental Protocol: Total Cyanide Analysis by Distillation and Spectrophotometry

This is a common, albeit time-consuming, method for determining total cyanide content.

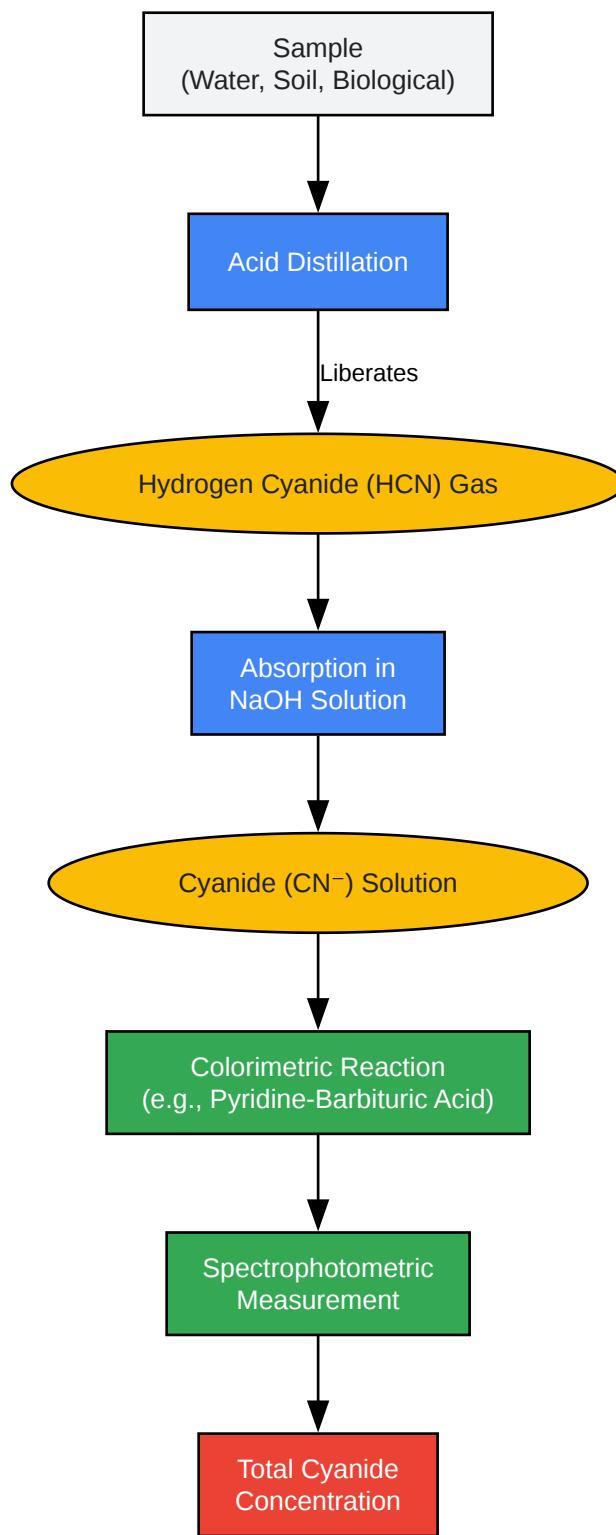
Methodology:

- Sample Preparation: A known volume or weight of the sample is placed in a distillation flask. The sample is acidified to convert cyanide salts to hydrogen cyanide gas.
- Distillation: The sample is heated, and the liberated hydrogen cyanide gas is passed through a condenser and collected in a sodium hydroxide absorbing solution.
- Colorimetric Analysis: A portion of the absorbing solution is treated with a chlorinating agent (e.g., chloramine-T) to convert cyanide to cyanogen chloride.
- Pyridine-barbituric acid reagent is then added, which reacts with the cyanogen chloride to form a colored complex.
- The absorbance of the colored solution is measured using a spectrophotometer, and the cyanide concentration is determined by comparison to a calibration curve prepared from known standards.

Modern Analytical Techniques:

More advanced and automated methods are now available for cyanide analysis, including:

- Flow Injection Analysis (FIA): This technique can provide rapid and sensitive measurements of cyanide.[\[10\]](#)
- Ion Chromatography: This can be used to separate and quantify different metal-cyanide complexes.
- Cold Vapor Atomic Absorption/Fluorescence Spectroscopy: These are standard methods for the determination of mercury.



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Workflow for total cyanide analysis.

Safety and Handling

Due to its high toxicity, stringent safety precautions are mandatory when handling **mercuric cyanide**.

- Engineering Controls: Work should be conducted in a certified chemical fume hood to prevent inhalation of dust or hydrogen cyanide gas that may be released.
- Personal Protective Equipment (PPE): This includes a lab coat, chemical-resistant gloves (neoprene or nitrile), and splash-proof goggles or a face shield.^[9] In situations where dust may be generated, a respirator with appropriate cartridges for mercury vapor and acid gases should be worn.
- Storage: Store in a cool, dry, well-ventilated area, away from light, acids, and incompatible materials.^[5] Keep containers tightly closed and clearly labeled. The storage area should be secure and accessible only to authorized personnel.
- Spills: In the event of a spill, the area should be evacuated. Cleanup should only be performed by trained personnel wearing appropriate PPE. Use a mercury spill kit or a specialized vacuum cleaner with a charcoal filter to collect the spilled material. Do not use water to clean up spills, as this can promote the release of hydrogen cyanide.
- Disposal: **Mercuric cyanide** and any contaminated materials must be disposed of as hazardous waste in accordance with local, state, and federal regulations.

First Aid Measures

Immediate medical attention is critical in case of exposure to **mercuric cyanide**.

- Inhalation: Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.
- Skin Contact: Immediately remove contaminated clothing and wash the affected area with copious amounts of soap and water for at least 15 minutes. Seek immediate medical attention.

- Eye Contact: Immediately flush the eyes with large amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. If the person is conscious and able to swallow, rinse their mouth with water. Seek immediate medical attention. A cyanide antidote kit should be available and administered by trained medical personnel.

Environmental Fate

Mercuric cyanide is highly toxic to aquatic life.^[9] It is soluble in water and can be mobile in the environment.^[6] In aquatic systems, mercury can be methylated by microorganisms to form the even more toxic and bioaccumulative methylmercury. Both mercury and cyanide can persist in the environment and pose a long-term risk to ecosystems.^{[11][12]}

Conclusion

Mercuric cyanide is an extremely hazardous substance that requires careful handling and a thorough understanding of its properties. Its dual toxicity, arising from both the mercuric ion and the cyanide anion, makes it a significant health and environmental risk. Researchers, scientists, and drug development professionals who may encounter this compound must be well-versed in its toxicology and adhere to strict safety protocols to prevent exposure and mitigate risks. Continued research into its environmental fate and the development of rapid and accurate analytical methods are crucial for managing the risks associated with this compound.

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